

A-1070722 in DMSO: Technical Support Center

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Compound of Interest

Compound Name: A 1070722

Cat. No.: B605029

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of A-1070722 in DMSO solutions.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of A-1070722 in DMSO?

A1: To prepare a stock solution, we recommend using newly opened, anhydrous DMSO. A-1070722 is soluble in DMSO up to 100 mM (36.23 mg/mL). For accurate preparation, refer to the batch-specific molecular weight on the product's Certificate of Analysis.

Q2: What are the recommended storage conditions for A-1070722 stock solutions in DMSO?

A2: Once prepared, stock solutions of A-1070722 in DMSO should be aliquoted into tightly sealed vials to minimize freeze-thaw cycles. Store these aliquots at -20°C or -80°C. General guidelines suggest that solutions stored at -20°C are typically usable for up to one month. For longer-term storage, -80°C is recommended, with a suggested stability of up to two years.

Q3: How long can I expect my A-1070722 DMSO stock solution to be stable?

A3: Based on supplier recommendations, A-1070722 in DMSO is stable for extended periods when stored correctly. For specific durations, please refer to the storage condition table below. It is best practice to use freshly prepared solutions whenever possible.

Q4: I observed precipitation in my A-1070722 stock solution after thawing. What should I do?

A4: If you observe precipitation, gently warm the solution to room temperature and vortex or sonicate until the precipitate redissolves. Before opening the vial, it is advisable to let the product equilibrate to room temperature for at least 60 minutes. To prevent precipitation, ensure the concentration does not exceed the maximum solubility and consider preparing smaller, single-use aliquots.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of A-1070722 in DMSO due to improper storage.	Prepare fresh stock solutions from solid compound. Ensure proper storage of aliquots at -20°C or -80°C in tightly sealed vials. Avoid repeated freeze-thaw cycles.
Presence of water in DMSO.	Use anhydrous, high-purity DMSO for preparing solutions. Water can contribute to compound degradation.	
Reduced potency of the compound	Compound degradation over time.	If the stock solution is old (e.g., >1 month at -20°C), consider preparing a fresh stock. Perform a quality control check, such as HPLC, to assess the purity of the stock solution.
Difficulty dissolving the compound	Exceeding the maximum solubility.	Do not exceed the maximum concentration of 100 mM in DMSO. Gentle warming and sonication can aid dissolution.

Data Summary

Table 1: Recommended Storage Conditions for A-1070722

Format	Storage Temperature	Recommended Duration	Source
Solid Powder	Room Temperature	Up to 6 months (if vial is tightly sealed)	Tocris Bioscience
-20°C	3 years	MedchemExpress	Tocris Bioscience
4°C	2 years	MedchemExpress	
In DMSO	-20°C	Up to 1 month	
-20°C	1 year	MedchemExpress	Tocris Bioscience
-80°C	2 years	MedchemExpress	

Experimental Protocols

Protocol 1: Preparation of A-1070722 Stock Solution

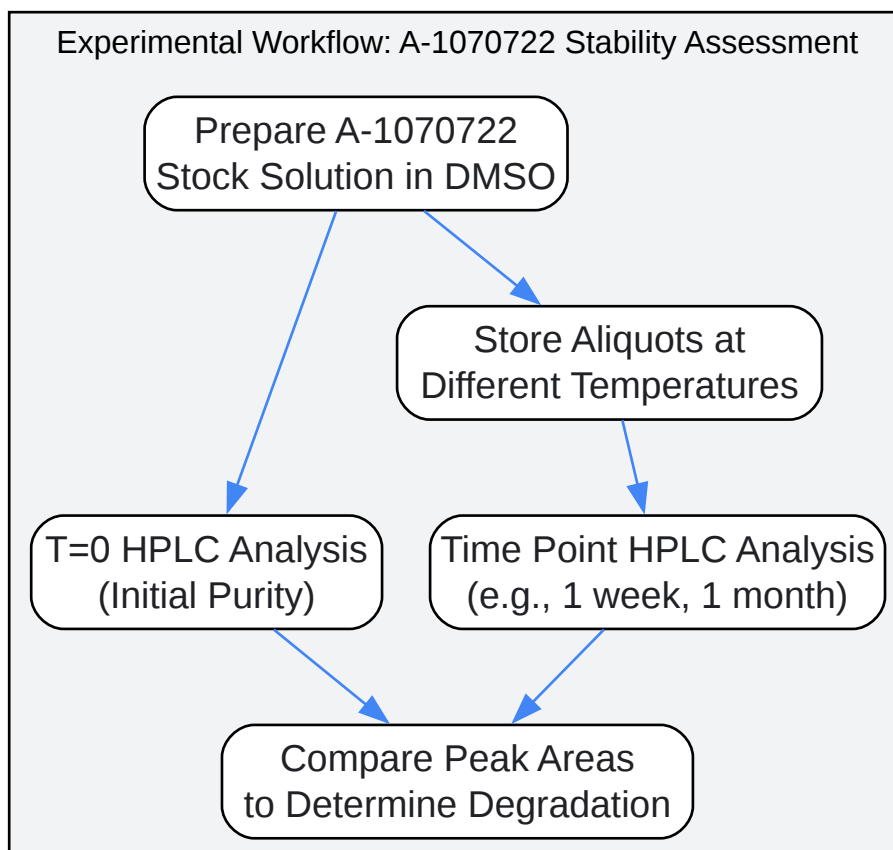
- Allow the vial of solid A-1070722 to equilibrate to room temperature for at least 60 minutes before opening.
- Weigh the desired amount of A-1070722 powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 276 μ L of DMSO to 1 mg of A-1070722 with a molecular weight of 362.31 g/mol).
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.
- Aliquot the stock solution into single-use, tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Assessment of A-1070722 Stability in DMSO via HPLC

- Prepare a stock solution of A-1070722 in DMSO (e.g., 10 mM) as described in Protocol 1.

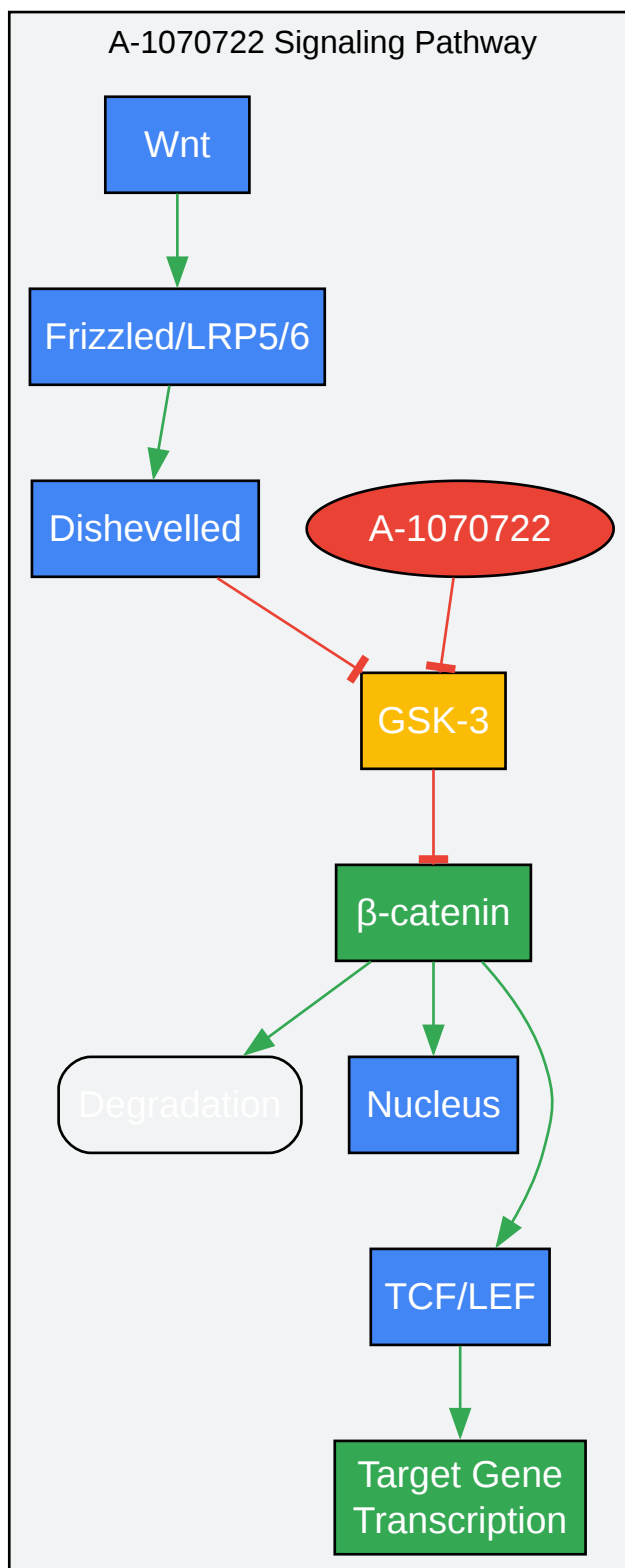
- Immediately after preparation (T=0), take an aliquot of the stock solution and dilute it to a suitable concentration for HPLC analysis.
- Analyze the T=0 sample by reverse-phase HPLC with UV detection to determine the initial purity.
- Store the remaining aliquots of the stock solution under the desired storage conditions (e.g., -20°C and room temperature).
- At specified time points (e.g., 1 week, 1 month, 3 months), retrieve an aliquot from each storage condition.
- Analyze the samples by HPLC using the same method as for the T=0 sample.
- Compare the peak area of A-1070722 at each time point to the T=0 sample to determine the percentage of the compound remaining.

Visualizations



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Caption: Workflow for assessing the stability of A-1070722 in DMSO.



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Caption: A-1070722 inhibits GSK-3, preventing β -catenin degradation.

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